

Technical Guide: Structure Elucidation of 2-(Pyrrolidin-1-ylmethyl)morpholine

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Compound of Interest

Compound Name: 2-(Pyrrolidin-1-ylmethyl)morpholine

CAS No.: 128208-00-4

Cat. No.: B153121

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Executive Summary

2-(Pyrrolidin-1-ylmethyl)morpholine (Molecular Formula:

; MW: 170.25 Da) represents a bicyclic diamine scaffold frequently utilized in fragment-based drug discovery (FBDD). Its structural elucidation presents a specific analytical challenge: distinguishing the connectivity of two saturated heterocycles linked by a flexible methylene bridge, and resolving the stereocenter at the morpholine C2 position.

This guide provides a rigorous, self-validating framework for confirming the identity, connectivity, and purity of this molecule, moving beyond basic characterization to definitive structural proof.

Part 1: Synthetic Context & Impurity Profiling

Causality in Analysis: Understanding the synthetic origin dictates the impurity profile strategy. This molecule is typically synthesized via nucleophilic substitution, which defines the specific "watch list" for spectral analysis.

Primary Synthetic Route (Nucleophilic Substitution)

The industry-standard synthesis involves the reaction of 2-(chloromethyl)morpholine with pyrrolidine under basic conditions.

- Precursor: 2-(Chloromethyl)morpholine (often supplied as HCl salt).
- Reagent: Pyrrolidine (excess).
- Mechanism:

displacement of the alkyl chloride by the secondary amine of pyrrolidine.

Critical Impurity Markers

Impurity Type	Source	Analytical Signature
Pyrrolidine Dimer	Self-reaction or impurities in reagent	GC/MS: m/z 71 (low mass cutoff issue). NMR: Symmetric multiplet at ~1.6 & 2.8 ppm.
Unreacted Chloride	2-(chloromethyl)morpholine	MS: M+H 136/138 (Cl isotope pattern).
Ring Opening	Hydrolysis of morpholine (rare)	IR: Appearance of broad OH/NH bands not associated with secondary amines.

Part 2: Mass Spectrometry & Fragmentation Logic

Objective: Confirm molecular weight and validate the "Two-Ring" structure via fragmentation.

Experimental Parameters (ESI-MS/MS)

- Ionization: Electrospray Ionization (ESI), Positive Mode ().
- Direct Infusion: MeOH/Water (50:50) + 0.1% Formic Acid.

Fragmentation Pathway Analysis

The fragmentation pattern is driven by the stability of the iminium ions generated upon cleavage of the methylene bridge.

Key Diagnostic Transitions:

- Parent Ion:

(

).

- Primary Cleavage (Path A): Rupture of the

bond.

- Yields the 2-methylmorpholine carbocation (

).

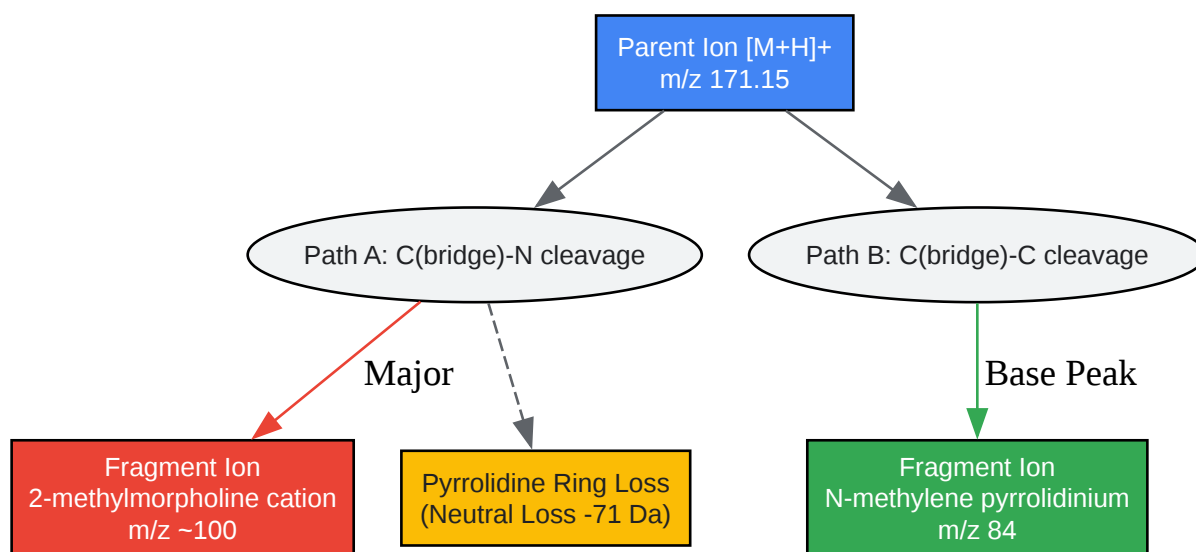
- Secondary Cleavage (Path B): Rupture of the

bond.

- Yields the N-methylpyrrolidinium ion (

). This is the base peak in many high-energy collisions due to the stability of the pyrrolidine ring.

Visualization: MS Fragmentation Logic



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Caption: Fragmentation logic for **2-(Pyrrolidin-1-ylmethyl)morpholine** showing the two primary cleavage points at the methylene bridge.

Part 3: Nuclear Magnetic Resonance (NMR) Strategy

Objective: Definitive proof of connectivity and stereochemistry.

Solvent Selection: vs.

- Recommendation: Use

(Chloroform-d) for the free base.

- Reasoning: Chloroform minimizes hydrogen bonding broadening of the morpholine NH, allowing for sharper resolution of the coupling constants (-values) necessary to determine the chair conformation. Use only if analyzing the hydrochloride salt.

¹H NMR Assignment Table (Predicted for Free Base in)

Note: Chemical shifts are approximate and depend on concentration/temperature.

Position	Proton Count	Multiplicity	Approx. Shift (ppm)	Structural Insight
Morpholine NH	1H	Broad Singlet	1.8 - 2.2	Exchangeable; confirms secondary amine.
Bridge	2H	Doublet of Doublets (dd)	2.3 - 2.5	Critical Signal. Diastereotopic due to C2 chirality. Links the two rings.
Pyrrolidine	4H	Multiplet	2.4 - 2.6	Overlaps with bridge/morpholine signals. Use HSQC to resolve.
Morpholine C2-H	1H	Multiplet	3.6 - 3.8	Deshielded by Oxygen. The "Handle" for chirality. [1] [2] [3]
Morpholine	2H	Multiplet	3.5 - 3.7	C6 protons; characteristic ether shift.
Morpholine	2H	Multiplet	2.7 - 2.9	C3/C5 protons; distinct from O-adjacent protons.
Pyrrolidine	4H	Multiplet	1.7 - 1.8	Typical cyclic alkane region.

2D NMR Workflow for Connectivity

To prove the structure is not an isomer (e.g., a piperazine derivative), you must establish the

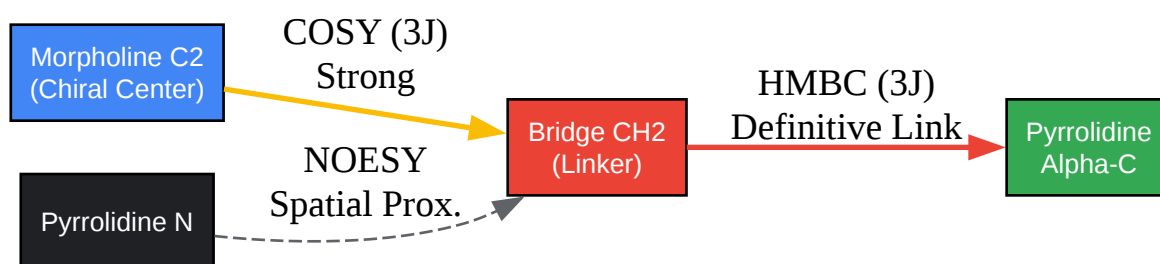
connectivity.

- COSY (Correlation Spectroscopy):
 - Trace the spin system of the Morpholine ring:
.
 - Validation: The Bridge

must show a strong cross-peak only to the Morpholine C2-H.
- HMBC (Heteronuclear Multiple Bond Correlation):
 - The "Golden Link": Look for long-range coupling between the Bridge protons and the Pyrrolidine

-Carbons. This proves the two rings are covalently bonded.

Visualization: NMR Correlation Map



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Caption: Key 2D NMR correlations required to prove the connection between the morpholine C2 position and the pyrrolidine ring.

Part 4: Stereochemical Analysis (Chirality)

The C2 carbon of the morpholine ring is a chiral center. Synthetic samples are typically racemic (50:50 mixture of R and S enantiomers) unless asymmetric catalysis was used.

Protocol: Enantiomeric Excess (ee) Determination

Do not rely on optical rotation for racemic confirmation; it is insensitive to minor excesses. Use Chiral HPLC.[2][3][4]

- Column: Polysaccharide-based (e.g., Chiralpak AD-H or OD-H).
- Mobile Phase: Hexane : Isopropanol (90:10) + 0.1% Diethylamine (DEA).
 - Note: DEA is mandatory to suppress peak tailing of the basic amines.
- Detection: UV at 210 nm (weak absorbance, high concentration required) or Refractive Index (RI).
- Expectation: Two peaks with 1:1 integration for the racemic material.

Part 5: References

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